

Theoretical & Practical Guide: Aminocarbonyl Phenylboronic Acids

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Compound of Interest

Compound Name:	3-(N-Propylaminocarbonyl)phenylboronic acid
CAS No.:	850567-22-5
Cat. No.:	B1450881

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Executive Summary

Aminocarbonyl phenylboronic acids represent a specialized class of Lewis acids where the boron center is electronically and sterically modulated by an amide (aminocarbonyl) substituent. Unlike simple alkyl- or arylboronic acids, these compounds exhibit unique intramolecular hydrogen bonding (IMHB) networks that significantly influence their pKa, solubility, and binding affinity toward diols (sugars) and nucleophilic enzymes (serine proteases).

This guide dissects the theoretical underpinnings of these molecules, providing a rigorous analysis of their electronic structure, a validated synthesis workflow, and a self-consistent protocol for pKa determination.

Electronic Structure & Lewis Acidity

The Hybridization Shift

The fundamental property of phenylboronic acids is the reversible transition from a neutral, trigonal planar (

) species to an anionic, tetrahedral (

) species upon binding a nucleophile (e.g., water, hydroxyl, or serine side chain).

The "Ortho-Effect" and pKa Modulation

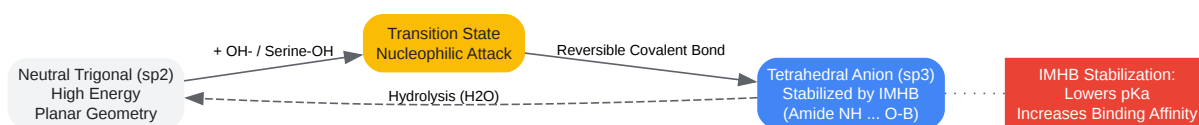
In ortho-aminocarbonyl phenylboronic acids, the amide group exerts a profound effect on the boron center's acidity. Unlike ortho-aminomethyl derivatives which form direct B-N dative bonds (Wulff-type interactions), the amide nitrogen is less nucleophilic due to resonance delocalization.

Instead, the dominant stabilization mechanism is Intramolecular Hydrogen Bonding (IMHB).

- **Neutral State:** The amide carbonyl oxygen may weakly coordinate with the boron, or the amide N-H forms a hydrogen bond with the boronic hydroxyl oxygen.
- **Anionic State (Tetrahedral):** The IMHB is significantly strengthened in the tetrahedral boronate anion. The amide N-H acts as a hydrogen bond donor to the anionic boronate oxygens. This stabilization of the conjugate base shifts the equilibrium to the right, effectively lowering the pKa compared to unsubstituted phenylboronic acid (pKa ~8.8).

Theoretical Consequence: This pKa depression (often into the 6.5–7.5 range) is critical for drug design, as it allows the boronic acid to exist in a significant fraction of the reactive tetrahedral state at physiological pH (7.4), enhancing on-target residence time.

Visualization of Conformational Dynamics



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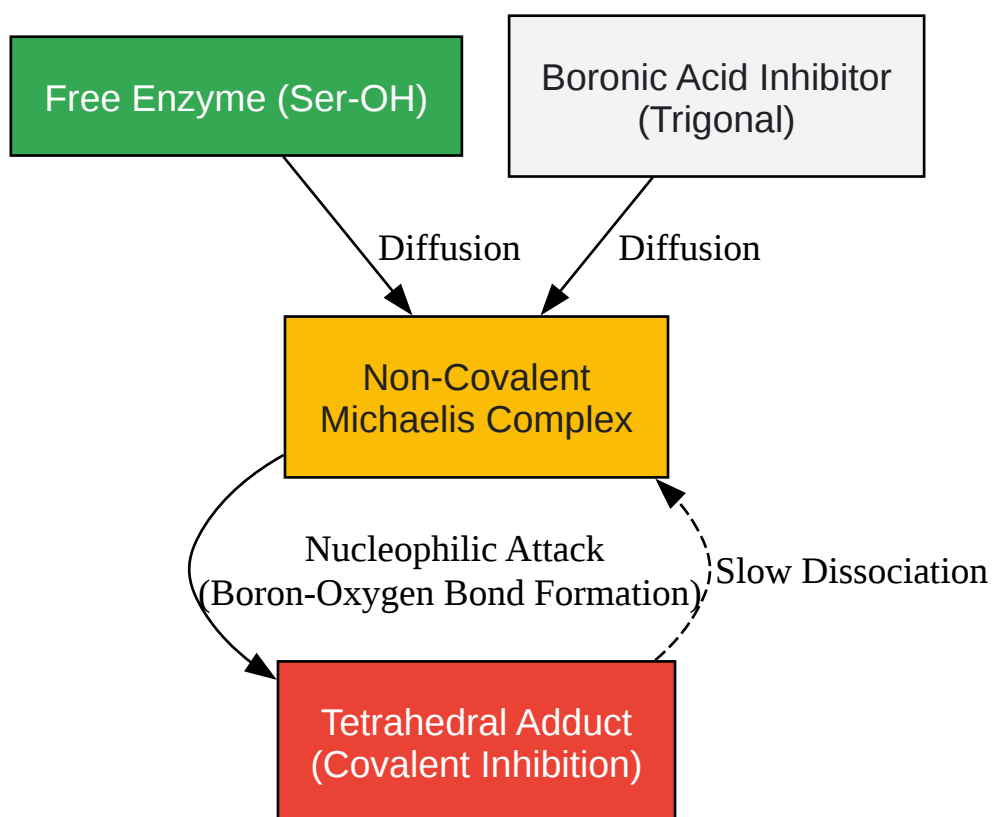
Figure 1: The equilibrium shift from planar to tetrahedral geometry. The anionic state is thermodynamically stabilized by intramolecular hydrogen bonding from the ortho-aminocarbonyl group.

Mechanism of Action: Serine Protease Inhibition[1] [2]

Aminocarbonyl phenylboronic acids are transition-state analogs. They do not merely block the active site; they chemically react with the catalytic serine residue.

The Reaction Coordinate

- Michaelis Complex: The inhibitor enters the active site. The amide moiety creates specificity contacts (e.g., H-bonds with the oxyanion hole).
- Covalent Capture: The active site Serine-OH attacks the Boron atom.
- Tetrahedral Adduct: The boron adopts a tetrahedral geometry, mimicking the high-energy intermediate of peptide bond hydrolysis. This adduct is stabilized by the enzyme's oxyanion hole, resulting in inhibition constants () often in the nanomolar range.



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Figure 2: Mechanism of serine protease inhibition. The boronic acid acts as a "slow-tight" binder, trapping the enzyme in a transition-state mimic.

Experimental Protocols

Synthesis: Acylation of Aminophenylboronic Acid

This protocol describes the synthesis of a generic ortho-acylamino phenylboronic acid. This route is preferred over direct lithiation due to higher functional group tolerance.

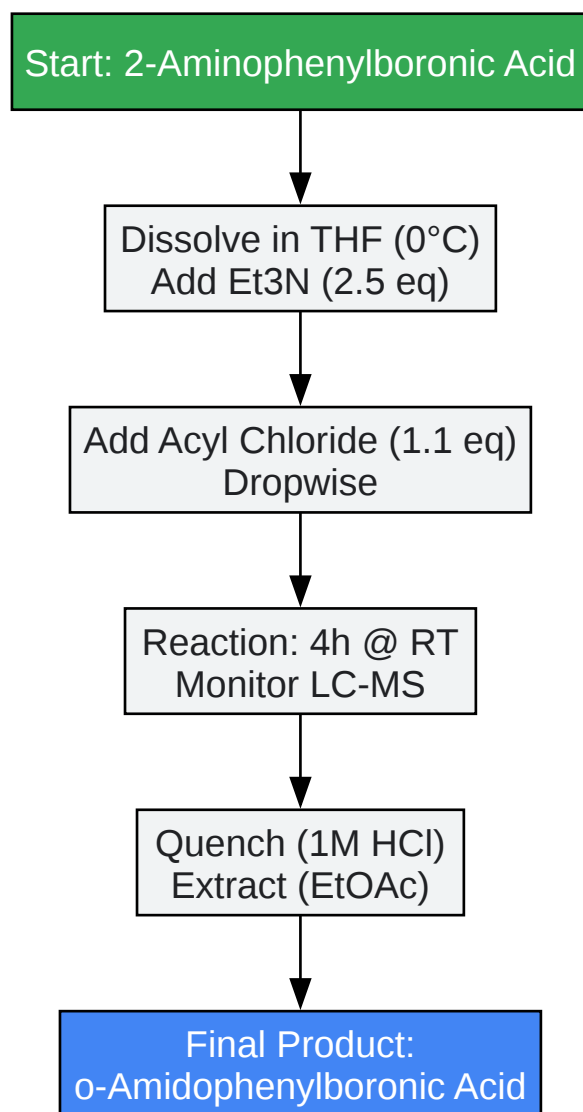
Reagents:

- 2-Aminophenylboronic acid hydrochloride (Starting Material)
- Acyl Chloride (R-COCl) or Anhydride
- Dry Tetrahydrofuran (THF) or Dichloromethane (DCM)

- Triethylamine (Et₃N) or Diisopropylethylamine (DIPEA)

Step-by-Step Workflow:

- Dissolution: Dissolve 2-aminophenylboronic acid (1.0 equiv) in dry THF under an inert atmosphere ().
- Base Addition: Cool to 0°C. Add Et₃N (2.5 equiv) dropwise. The extra base neutralizes the HCl salt and the acid generated during acylation.
- Acylation: Add the Acyl Chloride (1.1 equiv) dropwise over 30 minutes. Maintain temperature < 5°C to prevent anhydride formation at the boronic acid.
 - Critical Control Point: Monitor by TLC. If the boronic acid interacts with the silica, use a diol-functionalized plate or monitor by LC-MS.
- Quench & Workup: Stir at room temperature for 4 hours. Quench with 1M HCl (carefully, to pH ~2).
- Extraction: Extract with Ethyl Acetate. The boronic acid may partition; if water-soluble, use n-Butanol.
- Purification: Recrystallize from Acetonitrile/Water. Avoid column chromatography unless using specialized boronate-compatible phases, as boronic acids streak severely on silica.



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Figure 3: Synthetic route for converting aminophenylboronic acid to its amide derivative via acylation.

Characterization: pKa Determination via Potentiometric Titration

Accurate pKa determination is essential to validate the theoretical IMHB effects.

Equipment:

- Automatic Potentiometric Titrator (e.g., Mettler Toledo or Metrohm)

- Glass pH Electrode (Calibrated at pH 4.0, 7.0, 10.0)
- Degassed Carbonate-free water

Protocol:

- Preparation: Prepare a 0.01 M solution of the boronic acid in degassed water. If solubility is low, use a mixed solvent system (e.g., 50% MeOH/Water) and correct the pKa using the Yasuda-Shedlovsky extrapolation.
- Ionic Strength: Add KCl to reach 0.1 M ionic strength (mimics physiological salt conditions).
- Titration:
 - Acidify to pH 2.0 using 0.1 M HCl.[\[1\]](#)
 - Titrate with 0.1 M carbonate-free NaOH.
 - Record pH vs. Volume added.
- Data Analysis: Plot the first derivative (
) to find the inflection point. Use the Henderson-Hasselbalch equation to calculate pKa.
- Validation (Mannitol Test): Repeat the titration in the presence of 0.1 M Mannitol.
 - Expected Result: The apparent pKa should drop by 2–3 units. This confirms the presence of a free boronic acid group capable of forming cyclic esters, distinguishing it from boronic esters or trifluoroborates.

Data Summary Table: Theoretical vs. Observed Properties

Property	Unsubstituted Phenylboronic Acid	o-Aminocarbonyl Phenylboronic Acid	Effect of Modification
Hybridization			Shifted toward
pKa (Approx)	8.8	6.5 – 7.8	Lowered (Increased Acidity)
Stabilization	Solvent only	IMHB (Amide NH Boronate O)	Thermodynamic stabilization of anion
Protease Binding	Weak / Non-specific	High Affinity (in nM)	Transition State Mimicry

References

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